

# In-Depth Technical Guide: 2,3,3-Trichloropropenal Safety and Handling

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Compound of Interest

Compound Name: 2,3,3-Trichloropropenal

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Disclaimer: Limited specific safety and toxicological data are available for **2,3,3- Trichloropropenal**. This guide is based on its known chemical properties, GHS hazard classifications, and data from analogous compounds, particularly other chlorinated and  $\alpha,\beta$ -unsaturated aldehydes. The recommendations provided are derived from general safety protocols for handling highly reactive, corrosive, and toxic organic compounds. All procedures should be conducted by trained personnel in a controlled laboratory setting.

## **Chemical and Physical Properties**

**2,3,3-Trichloropropenal**, also known as 2,3,3-trichloroacrolein, is a halogenated aldehyde. Its structure combines the reactivity of an aldehyde, an alkene, and a chlorinated hydrocarbon, suggesting a high potential for hazardous reactions.



Property	Value	Reference
IUPAC Name	2,3,3-trichloroprop-2-enal	[1]
Synonyms	2,3,3-Trichloro-2-propenal, 2,3,3-Trichloroacrolein	[1]
CAS Number	3787-28-8	[1]
Molecular Formula	C <sub>3</sub> HCl <sub>3</sub> O	[1]
Molecular Weight	159.39 g/mol	[1][2]
Appearance	Not available. Assumed to be a liquid or low-melting solid.	
Odor	Not available. Likely pungent and irritating, similar to other chlorinated aldehydes.	
Boiling Point	Not available.	-
Melting Point	Not available.	_
Solubility	Not available. Likely sparingly soluble in water with potential for reaction/hydrolysis.	_
Vapor Pressure	Not available.	<del>-</del>

## **Hazard Identification and Toxicology**

**2,3,3-Trichloropropenal** is classified as a hazardous substance. Due to the lack of specific toxicological data, information from analogous compounds is used to infer its potential health effects.

### GHS Classification:[1]

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.



- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.
- Specific Target Organ Toxicity Single Exposure (Category 3), Respiratory Tract Irritation:
   May cause respiratory irritation.

#### Analogous Compound Toxicity Data:

Due to the absence of specific LD50 and LC50 values for **2,3,3-Trichloropropenal**, data for Mucochloric Acid, a structurally related chlorinated  $\alpha,\beta$ -unsaturated carbonyl compound, is provided as a conservative estimate of toxicity.

Compound	Test	Route	Species	Value	Reference
Mucochloric Acid	LD50	Oral	Rat	300 - 400 mg/kg	[1][2]
Mucochloric Acid	LD50	Dermal	Rabbit	>200 mg/kg	[1][2]
Mucochloric Acid	LC50	Inhalation	Rat	>5.1 mg/L (4 hours)	[2]

#### Potential Health Effects:

- Inhalation: May cause severe irritation to the respiratory tract, potentially leading to coughing, shortness of breath, and pulmonary edema.[3]
- Skin Contact: Causes skin irritation and potentially chemical burns. Prolonged contact may lead to dermatitis.
- Eye Contact: Causes serious eye damage, potentially leading to irreversible injury.
- Ingestion: Harmful if swallowed, may cause severe irritation and damage to the gastrointestinal tract.
- Chronic Exposure: Long-term exposure to α,β-unsaturated aldehydes and chlorinated hydrocarbons may have systemic effects, including potential carcinogenicity and damage to the liver and kidneys.[4]



## **Occupational Exposure Limits**

No specific occupational exposure limits (OELs) have been established for **2,3,3- Trichloropropenal**. The following table provides OELs for analogous reactive aldehydes, which should be used as a conservative guide for exposure control.

Compound	Agency	TWA	STEL/Ceiling	Reference
Acrolein	OSHA	0.1 ppm	[5]	
Acrolein	NIOSH	0.1 ppm	0.3 ppm	[5]
Acrolein	ACGIH	C 0.1 ppm	[5]	
Acetaldehyde	OSHA	200 ppm	[6]	_
Acetaldehyde	ACGIH	C 25 ppm	[6]	_
Glutaraldehyde	ACGIH	C 0.05 ppm		_
Chloroacetaldeh yde	NIOSH	C 1 ppm	_	

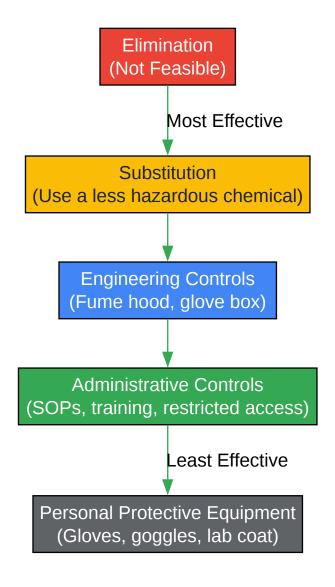
Given the high reactivity and potential toxicity of **2,3,3-Trichloropropenal**, it is recommended to maintain exposure levels as low as reasonably achievable (ALARA).

# Safe Handling and Storage

### 4.1. Hierarchy of Controls

The following diagram illustrates the hierarchy of controls to be implemented when working with **2,3,3-Trichloropropenal**.





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Hierarchy of controls for handling **2,3,3-Trichloropropenal**.

#### 4.2. Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **2,3,3-Trichloropropenal**.

- Eye/Face Protection: Chemical splash goggles and a face shield are required.
- Skin Protection: A flame-resistant lab coat, fully buttoned, with tight-fitting cuffs. Chemical-resistant gloves are essential. Double gloving with an inner nitrile glove and an outer butyl rubber or Viton glove is recommended. Check glove manufacturer's compatibility charts.



- Respiratory Protection: All work must be conducted in a certified chemical fume hood. If
  there is a potential for exposure above the OELs of analogous compounds, a NIOSHapproved respirator with organic vapor cartridges is required. A full-face respirator will also
  provide eye and face protection.
- Footwear: Closed-toe, chemical-resistant shoes must be worn.

#### 4.3. Handling Procedures

- All manipulations of 2,3,3-Trichloropropenal must be performed in a well-ventilated chemical fume hood with a face velocity of at least 100 feet per minute.
- · Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Use only non-sparking tools and explosion-proof equipment if the compound is determined to be flammable.
- Ground and bond containers when transferring material.
- Prepare a spill kit and have it readily accessible before beginning work.
- · Wash hands thoroughly after handling.

#### 4.4. Storage

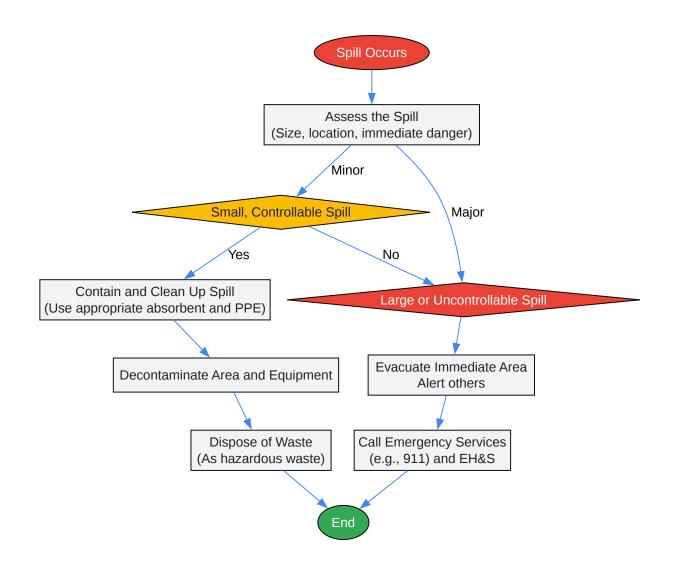
- Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.
- · Keep containers tightly closed.
- Store in a secondary container to contain any potential leaks.
- Segregate from incompatible materials.
- Incompatible Materials: Strong oxidizing agents, strong bases, strong reducing agents, and metals. Avoid contact with water if the compound is susceptible to hydrolysis.



## **Emergency Procedures**

### 5.1. Spill Response

The following workflow outlines the general procedure for responding to a spill of **2,3,3- Trichloropropenal**.





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#### Workflow for responding to a **2,3,3-Trichloropropenal** spill.

Experimental Protocol for a Small Spill (less than 100 mL):

- Alert Personnel: Immediately alert others in the vicinity.
- Don PPE: Put on appropriate PPE, including a respirator, chemical-resistant gloves, splash goggles, a face shield, and a lab coat.
- Containment: If it is a liquid, contain the spill with a universal absorbent material, sand, or vermiculite, working from the outside in. Do not use combustible materials like paper towels.
- Neutralization (if applicable and safe): For acidic byproducts of decomposition, a neutralizing agent like sodium bicarbonate can be cautiously applied.
- Collection: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- Decontamination: Decontaminate the spill area with a suitable solvent (e.g., ethanol), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- Ventilation: Ensure the area is well-ventilated during and after cleanup.

#### 5.2. First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.



• Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

### **Disposal**

All waste containing **2,3,3-Trichloropropenal** must be treated as hazardous waste.

- Waste Collection: Collect all liquid and solid waste in designated, labeled, and sealed containers.
- Segregation: Do not mix with other waste streams unless compatibility is confirmed.

  Halogenated organic waste should be segregated from non-halogenated waste.[7][8][9]
- Disposal Method: The primary recommended method for the disposal of chlorinated organic residues is high-temperature incineration in a licensed hazardous waste facility.[4] This process breaks down the compound into less harmful substances like carbon dioxide, nitrogen, and hydrogen halides, which can then be scrubbed from the exhaust gases.[4] Landfill disposal is not a suitable option for toxic and potentially mobile chlorinated organic compounds.[4]

# **Experimental Protocols**

### 7.1. General Laboratory Use

- Preparation: Before starting any experiment, ensure the chemical fume hood is operational
  and the sash is at the appropriate height. Have all necessary PPE, reagents, and waste
  containers readily available.
- Weighing/Measuring: If solid, weigh the compound in the fume hood. If liquid, measure by volume in the fume hood. Use a secondary container when transporting the chemical within the lab.
- Reaction Setup: Conduct all reactions in a clean, dry apparatus within the fume hood. Ensure the setup is secure and allows for proper ventilation.
- Post-Reaction: Quench any reactive materials carefully. Decontaminate all glassware and equipment that came into contact with **2,3,3-Trichloropropenal**. Rinsates should be



collected as hazardous waste.

#### 7.2. Decontamination Procedure

- Gross Decontamination: Remove gross contamination from surfaces and equipment using a suitable solvent (e.g., ethanol) and absorbent pads. All materials used are considered hazardous waste.
- Washing: Wash the decontaminated surfaces and equipment with soap and water.
- Final Rinse: Rinse with water.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination (gloves first, then face shield/goggles, then lab coat). Wash hands thoroughly after removing all PPE.

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